

Commercial Availability and Technical Guide: (1-Aminocyclohexyl)methanol

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Compound of Interest

Compound Name: (1-Aminocyclohexyl)methanol

Cat. No.: B1268274

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive information on the commercial availability, synthesis, and analysis of **(1-Aminocyclohexyl)methanol**, a valuable building block in pharmaceutical and chemical research. This document is intended to serve as a practical resource for scientists and professionals engaged in drug discovery and development.

Introduction

(1-Aminocyclohexyl)methanol (CAS No: 4313-56-8) and its hydrochloride salt (CAS No: 5460-68-4) are important bifunctional molecules incorporating both a primary amine and a primary alcohol on a cyclohexane scaffold. This unique structural motif makes them useful intermediates in the synthesis of a variety of compounds, including ligands for biological targets, and as precursors for more complex molecular architectures.

Commercial Availability and Suppliers

(1-Aminocyclohexyl)methanol and its hydrochloride salt are commercially available from a range of chemical suppliers. The products are typically offered in various purities and quantities to suit different research and development needs. Below is a summary of representative suppliers and their typical product specifications.

Table 1: Commercial Suppliers and Product Specifications for **(1-Aminocyclohexyl)methanol** and its Hydrochloride Salt

Supplier	Product Name	CAS Number	Purity	Available Quantities	Physical Form
Sigma-Aldrich	(1-Aminocyclohexyl)methanol hydrochloride	5460-68-4	≥95% [1] [2]	100 mg, 250 mg, 1 g [1]	Solid [1] [2]
Santa Cruz Biotechnology	(1-aminocyclohexyl)methanol	4313-56-8	Research Grade	Custom	Not specified
Hoffman Fine Chemicals	(1-Aminocyclohexyl)methanol	4313-56-8	Not Specified	Not Specified	Liquid [3]
Ambeed	(1-Aminocyclohexyl)methanol hydrochloride	5460-68-4	95% [1]	100 mg, 250 mg, 1 g	Solid [1]

Note: Availability, purity, and quantities are subject to change. Please refer to the suppliers' websites for the most current information.

Physicochemical Properties

A summary of the key physicochemical properties of **(1-Aminocyclohexyl)methanol** is provided below.

Table 2: Physicochemical Properties of **(1-Aminocyclohexyl)methanol**

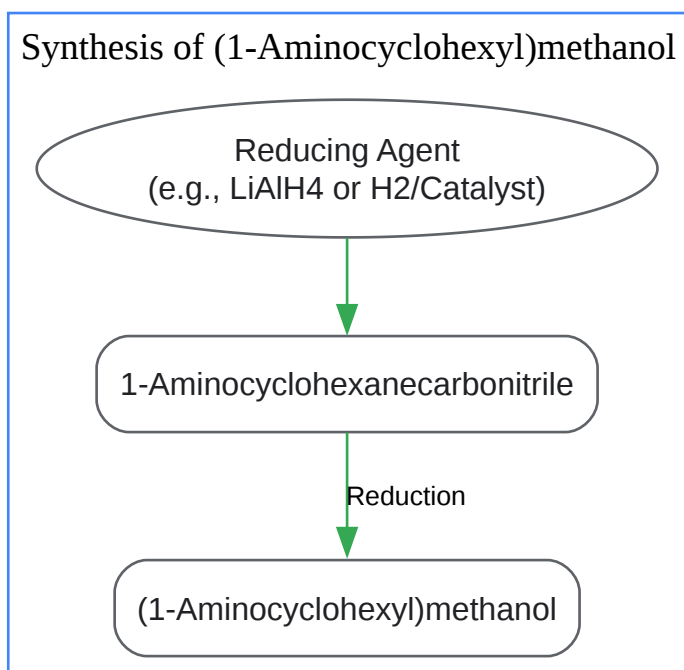
Property	Value	Reference
Molecular Formula	C7H15NO	[4]
Molecular Weight	129.20 g/mol	[4]
CAS Number	4313-56-8	[4]
Appearance	Pale yellow to colorless oil	[3]
Boiling Point	111-115 °C at 13 Torr	[3]
IUPAC Name	(1-aminocyclohexyl)methanol	[4]
InChI Key	VDPLLINNMXFNQX-UHFFFAOYSA-N	[4]
SMILES	C1CCC(CC1)(CO)N	[4]

Synthesis of (1-Aminocyclohexyl)methanol

A common and practical route for the synthesis of **(1-Aminocyclohexyl)methanol** involves the reduction of 1-aminocyclohexanecarbonitrile. This precursor is readily available and can be converted to the target amino alcohol in a high-yielding process.

Proposed Synthetic Pathway

The synthesis can be depicted by the following general scheme:



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Caption: Synthetic route to **(1-Aminocyclohexyl)methanol**.

Experimental Protocol (Representative)

The following is a representative experimental protocol for the synthesis of **(1-Aminocyclohexyl)methanol** based on the reduction of 1-aminocyclohexanecarbonitrile. This protocol is for informational purposes and should be adapted and optimized based on laboratory conditions and safety considerations.

Materials:

- 1-Aminocyclohexanecarbonitrile
- Lithium aluminum hydride (LiAlH₄) or a suitable hydrogenation catalyst (e.g., Raney Nickel, Palladium on carbon)
- Anhydrous diethyl ether or tetrahydrofuran (THF)
- Dry solvent for hydrogenation (e.g., methanol, ethanol)

- Hydrochloric acid (HCl) solution
- Sodium hydroxide (NaOH) solution
- Distilled water
- Drying agent (e.g., anhydrous sodium sulfate or magnesium sulfate)

Procedure (using LiAlH_4):

- **Reaction Setup:** A dry, three-necked round-bottom flask equipped with a magnetic stirrer, a dropping funnel, and a reflux condenser with a drying tube is set up in a fume hood. The flask is flushed with an inert gas (e.g., nitrogen or argon).
- **Reduction:** A suspension of lithium aluminum hydride in anhydrous diethyl ether is placed in the flask and cooled in an ice bath. A solution of 1-aminocyclohexanecarbonitrile in anhydrous diethyl ether is added dropwise from the dropping funnel with stirring.
- **Reaction Monitoring:** After the addition is complete, the reaction mixture is allowed to warm to room temperature and then refluxed for several hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC) or gas chromatography-mass spectrometry (GC-MS).
- **Work-up:** After the reaction is complete, the flask is cooled in an ice bath. The excess LiAlH_4 is carefully quenched by the slow, dropwise addition of water, followed by a 15% sodium hydroxide solution, and then more water.
- **Isolation:** The resulting precipitate is filtered off and washed with diethyl ether. The combined organic filtrates are dried over anhydrous sodium sulfate.
- **Purification:** The solvent is removed under reduced pressure to yield the crude **(1-Aminocyclohexyl)methanol**. The product can be further purified by vacuum distillation.

Procedure (Catalytic Hydrogenation):

- **Reaction Setup:** A solution of 1-aminocyclohexanecarbonitrile in a suitable solvent (e.g., methanol or ethanol) is placed in a hydrogenation vessel.

- Hydrogenation: A catalytic amount of a suitable hydrogenation catalyst (e.g., Raney Nickel or Pd/C) is added to the solution. The vessel is then placed in a hydrogenation apparatus and pressurized with hydrogen gas. The reaction is stirred at room temperature or with gentle heating until the theoretical amount of hydrogen is consumed.
- Work-up: The catalyst is removed by filtration through a pad of celite.
- Purification: The solvent is removed under reduced pressure, and the resulting **(1-Aminocyclohexyl)methanol** can be purified by vacuum distillation.

Analytical Methods

Quality control and characterization of **(1-Aminocyclohexyl)methanol** can be performed using standard analytical techniques.

High-Performance Liquid Chromatography (HPLC)

Due to the lack of a strong chromophore, direct UV detection of **(1-Aminocyclohexyl)methanol** by HPLC is challenging. Derivatization with a UV-active or fluorescent tag is a common strategy for the analysis of amino alcohols.^{[5][6]}

Table 3: Representative HPLC Method for Amino Alcohol Analysis (Post-Derivatization)

Parameter	Condition
Column	Reversed-phase C18 column (e.g., 250 mm x 4.6 mm, 5 μ m)
Mobile Phase	Gradient elution with a mixture of an aqueous buffer (e.g., phosphate or acetate buffer) and an organic modifier (e.g., acetonitrile or methanol)
Derivatizing Agent	o-Phthaldialdehyde (OPA) with a chiral thiol for enantiomeric separation, or other suitable derivatizing agents. [6]
Detection	UV or Fluorescence detector set to the appropriate wavelength for the chosen derivative
Flow Rate	Typically 1.0 mL/min
Injection Volume	10-20 μ L

Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a suitable technique for the analysis of **(1-Aminocyclohexyl)methanol**, providing information on both its purity and identity.

Table 4: Representative GC-MS Method for Amino Alcohol Analysis

Parameter	Condition
Column	A polar capillary column suitable for the analysis of amines and alcohols (e.g., a wax-type column).[7]
Carrier Gas	Helium at a constant flow rate.
Injector Temperature	Typically 250 °C
Oven Program	A temperature gradient program, for example, starting at a lower temperature (e.g., 60-80 °C) and ramping up to a higher temperature (e.g., 220-250 °C).
MS Detector	Electron Ionization (EI) at 70 eV.
Mass Range	40-300 amu

Safety Information

(1-Aminocyclohexyl)methanol and its hydrochloride salt should be handled with appropriate safety precautions in a well-ventilated laboratory fume hood. Users should consult the Safety Data Sheet (SDS) provided by the supplier for detailed safety and handling information.

General Hazards:

- May be harmful if swallowed.
- Causes skin and eye irritation.
- May cause respiratory irritation.

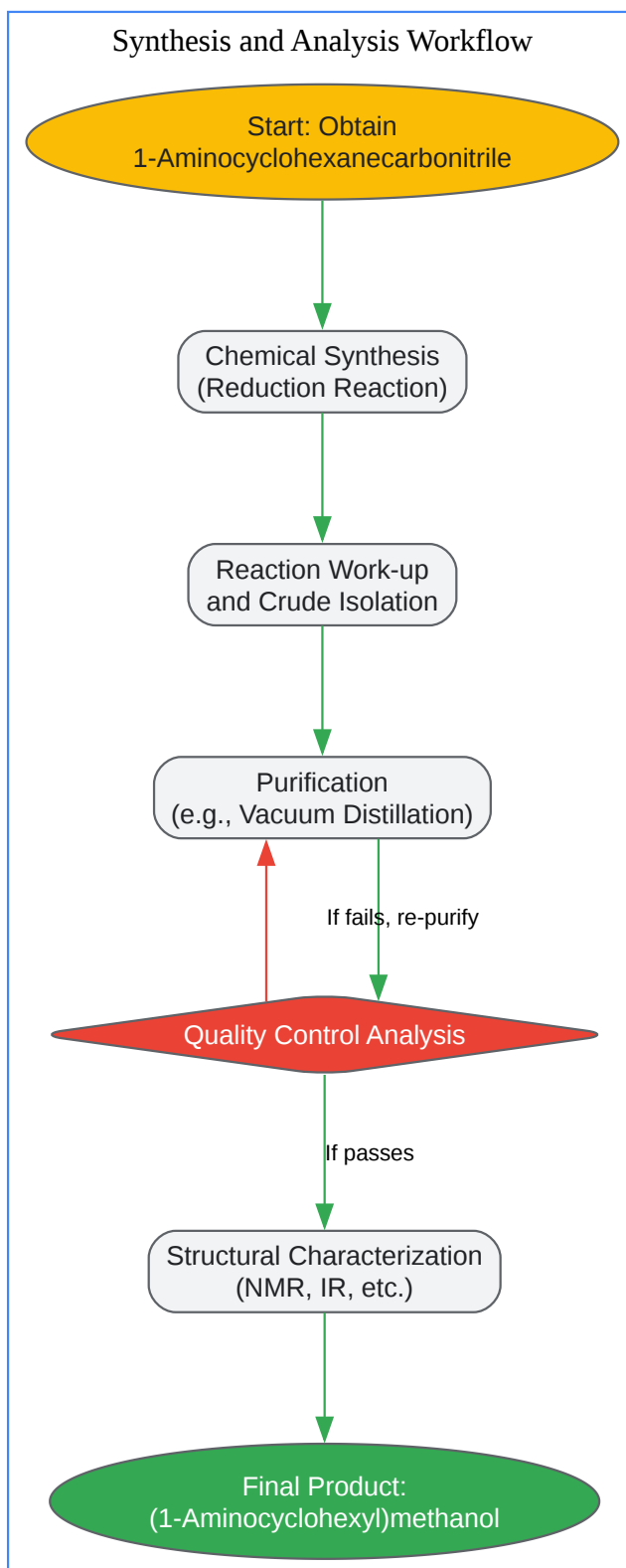
Precautionary Measures:

- Wear appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat.
- Avoid inhalation of dust or vapors.

- Avoid contact with skin and eyes.

Logical Workflow for Synthesis and Analysis

The following diagram illustrates the general workflow from synthesis to analysis of **(1-Aminocyclohexyl)methanol**.



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Caption: General workflow for the synthesis and analysis.

Conclusion

(1-Aminocyclohexyl)methanol is a commercially available and synthetically accessible building block with significant potential in drug discovery and chemical research. This technical guide provides a foundational understanding of its procurement, synthesis, and analysis, aiming to facilitate its use in the scientific community. Researchers should always adhere to safe laboratory practices and consult relevant literature and safety documentation when working with this compound.

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